

3-Ethylcyclopentene molecular weight and formula

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Compound of Interest

Compound Name: 3-Ethylcyclopentene

Cat. No.: B1593912

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An In-depth Technical Guide to **3-Ethylcyclopentene**: Molecular Weight and Formula

For researchers, scientists, and drug development professionals, a precise understanding of a compound's fundamental physicochemical properties is paramount. This guide provides a focused overview of the molecular formula and weight of **3-Ethylcyclopentene**.

Chemical Identity and Formula

3-Ethylcyclopentene is a cyclic hydrocarbon.^[1] Its chemical structure consists of a five-carbon ring containing one double bond, with an ethyl substituent attached to the third carbon atom.^[1] The molecular formula for **3-Ethylcyclopentene** has been consistently identified as C₇H₁₂.^{[2][3][4][5][6][7][8]}

Molecular Weight

The molecular weight of **3-Ethylcyclopentene** is a critical parameter for stoichiometric calculations in chemical reactions and for analytical characterization. Below is a summary of its reported molecular weight from various sources.

| Parameter | Value | Source |
|-------------------|-----------------|-----------------------|
| Molecular Weight | 96.17 g/mol | PubChem[2] |
| Molecular Weight | 96.1702 g/mol | NIST WebBook[3][4][5] |
| Molecular Weight | 96.173 g/mol | Guidechem[6] |
| Monoisotopic Mass | 96.093900383 Da | PubChem[2] |

Molecular Structure

The arrangement of atoms in **3-Ethylcyclopentene** is crucial for understanding its chemical reactivity and physical properties. The following diagram illustrates the logical connectivity of the atoms in the molecule.

Caption: Molecular structure of **3-Ethylcyclopentene**.

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